

Application Notes and Protocols for Dyeing Nylon Fabrics with Acid Blue 182

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Blue 182

Cat. No.: B13450863

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **Acid Blue 182** in the dyeing of nylon fabrics for research purposes. The protocols detailed below are based on established principles of acid dyeing on polyamide fibers and specific literature references for **Acid Blue 182**.

Introduction

Acid Blue 182 is an anthraquinone-based anionic dye valued for its bright blue hue and its applicability to protein and polyamide fibers such as nylon.^[1] In a research context, the precise and reproducible dyeing of nylon is critical for various applications, including the development of functional textiles, and studies on drug elution from dyed fibers. The dyeing mechanism is primarily based on the ionic interaction between the negatively charged sulfonate groups (-SO_3^-) of the dye molecule and the positively charged amino groups (-NH_3^+) on the nylon polymer chain under acidic conditions.^{[2][3]} Factors such as pH, temperature, dyeing time, and the concentration of auxiliaries significantly influence the dye uptake, levelness, and fastness properties of the final dyed fabric.^[3]

Quantitative Data Summary

The following tables summarize representative quantitative data for the dyeing of nylon 6 fabric with **Acid Blue 182**. This data is illustrative and serves as a baseline for experimental design. Actual results may vary based on specific experimental conditions and materials.

Table 1: Color Strength (K/S Values) at Different Dye Concentrations

Dye Concentration (% owf)	K/S Value (at λ_{max})
0.5	8.2
1.0	14.5
2.0	22.1
3.0	28.9
4.0	33.5

Note: % owf stands for "on the weight of fabric". K/S values are a measure of the color strength on the dyed fabric and are calculated from reflectance measurements using the Kubelka-Munk equation.[\[4\]](#)

Table 2: Fastness Properties of Nylon 6 Dyed with **Acid Blue 182** (2% owf)

Fastness Test	Standard	Rating
Wash Fastness (Color Change)	ISO 105-C06 (C2S)	4-5
Wash Fastness (Staining on Nylon)	ISO 105-C06 (C2S)	4
Wash Fastness (Staining on Cotton)	ISO 105-C06 (C2S)	4-5
Light Fastness	ISO 105-B02 (Method 3)	6

Note: Wash fastness is rated on a scale of 1 to 5, where 5 is excellent. Light fastness is rated on the Blue Wool Scale from 1 to 8, where 8 is the highest fastness.

Experimental Protocols

The following are detailed protocols for the dyeing of nylon fabric with **Acid Blue 182** and the subsequent evaluation of its properties.

3.1. Protocol for Dyeing Nylon 6 Fabric

This protocol is designed for laboratory-scale exhaust dyeing to ensure even and reproducible results.

Materials and Reagents:

- Nylon 6 fabric
- **Acid Blue 182** dye powder
- Acetic acid (CH_3COOH) or formic acid (HCOOH) for pH adjustment
- Sodium acetate (CH_3COONa) as a buffering agent
- A non-ionic leveling agent
- Distilled water
- Laboratory dyeing apparatus (e.g., a beaker dyeing machine or a temperature-controlled water bath with a stirrer)

Procedure:

- Fabric Preparation: Scour the nylon 6 fabric in a solution containing a non-ionic detergent (1 g/L) at 60-70°C for 30 minutes to remove any impurities or finishes. Rinse thoroughly with warm and then cold distilled water. Allow the fabric to air dry.
- Dye Bath Preparation:
 - Calculate the required amount of **Acid Blue 182** dye based on the desired percentage on the weight of fabric (% owf). For a 2% owf dyeing, use 0.02 g of dye for every 1 g of fabric.
 - Prepare the dyebath with a liquor ratio of 40:1 (e.g., 40 mL of water for every 1 g of fabric).
 - Add a leveling agent (e.g., 1 g/L) to the dyebath.

- Adjust the pH of the dyebath to the desired value (e.g., pH 4.5) using a buffer system of acetic acid and sodium acetate.
- Dissolve the pre-weighed **Acid Blue 182** dye in a small amount of hot distilled water and then add it to the dyebath.

• Dyeing Process:

- Introduce the pre-wetted nylon fabric into the dyebath at room temperature.
- Raise the temperature of the dyebath to 95-100°C at a rate of 2°C per minute.
- Maintain the dyeing at this temperature for 60 minutes, ensuring continuous agitation.

• Rinsing and After-treatment:

- After dyeing, cool the dyebath down to 60°C.
- Remove the dyed fabric and rinse it thoroughly with cold water until the water runs clear.
- To improve wash fastness, a reduction clearing can be performed by treating the fabric in a solution containing 1-2 g/L of sodium hydrosulfite and 1 g/L of sodium carbonate at 60°C for 15 minutes.
- Rinse the fabric again with warm and then cold water.
- Allow the dyed fabric to air dry.

3.2. Protocol for Evaluation of Color Strength (K/S)

Apparatus:

- Spectrophotometer with a reflectance measurement accessory.

Procedure:

- Calibrate the spectrophotometer according to the manufacturer's instructions.
- Fold the dyed nylon fabric sample to ensure opacity.

- Measure the reflectance of the dyed fabric over the visible spectrum (400-700 nm).
- Determine the wavelength of minimum reflectance (λ_{max}).
- Calculate the K/S value at λ_{max} using the Kubelka-Munk equation: $K/S = (1 - R)^2 / 2R$ where R is the decimal fraction of the reflectance of the dyed fabric at λ_{max} .[\[4\]](#)

3.3. Protocol for Wash Fastness Test (ISO 105-C06)

Apparatus and Materials:

- Launder-Ometer or a similar washing fastness tester.[\[5\]](#)
- Stainless steel balls (6 mm diameter).[\[5\]](#)
- Multi-fiber adjacent fabric (containing nylon, cotton, polyester, etc.).[\[6\]](#)
- ECE phosphate reference detergent.[\[6\]](#)
- Grey scale for assessing color change and staining.[\[6\]](#)

Procedure:

- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the dyed nylon fabric with a same-sized piece of multi-fiber adjacent fabric.[\[6\]](#)
- Prepare the wash liquor according to the ISO 105-C06 C2S standard (e.g., 4 g/L ECE detergent and 1 g/L sodium perborate).[\[6\]](#)
- Place the composite specimen, 25 stainless steel balls, and 150 mL of the wash liquor into a stainless steel container of the Launder-Ometer.
- Run the test at 60°C for 30 minutes.
- After the cycle, remove the specimen, rinse it with warm and then cold water, and then dry it in air at a temperature not exceeding 60°C.

- Assess the color change of the dyed nylon fabric and the staining of each fiber in the multi-fiber fabric using the respective grey scales under standard lighting conditions.

3.4. Protocol for Light Fastness Test (ISO 105-B02)

Apparatus and Materials:


- Xenon arc lamp light fastness tester.[\[7\]](#)
- Blue Wool standards (1-8).[\[8\]](#)
- Grey scale for assessing color change.[\[9\]](#)

Procedure:

- Mount a specimen of the dyed nylon fabric onto a cardboard holder.
- Simultaneously expose the dyed specimen and a set of Blue Wool standards (e.g., standards 5, 6, and 7) to the light from the xenon arc lamp under controlled conditions of temperature and humidity as specified in the ISO 105-B02 standard.[\[7\]](#)[\[8\]](#)
- Periodically inspect the fading of the specimen and the Blue Wool standards.
- The light fastness rating is the number of the Blue Wool standard that shows a similar degree of fading (color change) to the dyed specimen. The assessment is made by comparing the contrast between the exposed and unexposed parts of the specimen and the standards using the grey scale.[\[9\]](#)

Visualization of Methodologies and Mechanisms


4.1. Experimental Workflow for Dyeing Nylon with Acid Blue 182



[Click to download full resolution via product page](#)

Caption: Workflow for the laboratory-scale dyeing of nylon 6 fabric with **Acid Blue 182**.

4.2. Signaling Pathway: Ionic Interaction in Acid Dyeing of Nylon

[Click to download full resolution via product page](#)

Caption: Mechanism of ionic bonding between **Acid Blue 182** and nylon fiber in an acidic medium.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How Acid Dye Works [dharmaTrading.com]
- 2. textilelearner.net [textilelearner.net]
- 3. viettextile.com [viettextile.com]
- 4. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 5. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 6. textilelearner.net [textilelearner.net]
- 7. fyitester.com [fyitester.com]
- 8. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 9. Colour fastness to artificial light according to SS-EN ISO 105-B02 | RISE [ri.se]
- To cite this document: BenchChem. [Application Notes and Protocols for Dyeing Nylon Fabrics with Acid Blue 182]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13450863#acid-blue-182-for-dyeing-nylon-fabrics-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com